

Dodemorph Acetate: Basic Identification and Properties

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Compound Focus: Dodemorph acetate

CAS No.: 31717-87-0

Cat. No.: S569962

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Dodemorph acetate is a systemic morpholine fungicide used primarily for controlling powdery mildew, rusts, and leaf spots in ornamentals and field-grown plants [1]. Its core identifiers are summarized below.

Property	Description
IUPAC Name	4-cyclododecyl-2,6-dimethylmorpholine acetate [1]
CAS No.	31717-87-0 [1]
CLP Index Number	613-057-00-7 [1]
Molecular Formula	$C_{20}H_{39}NO_3$ [1]
Pesticide Type	Fungicide [1]
FRAC Code	5 (Morpholine) [1]
Mode of Action	Systemic with protective and curative action; inhibits sterol biosynthesis in membranes [1].

Physical, Chemical, and Toxicological Data

The following table consolidates key data on its physical, environmental, and toxicological profile. Note that some physical properties, such as solubility, have conflicting values from different sources.

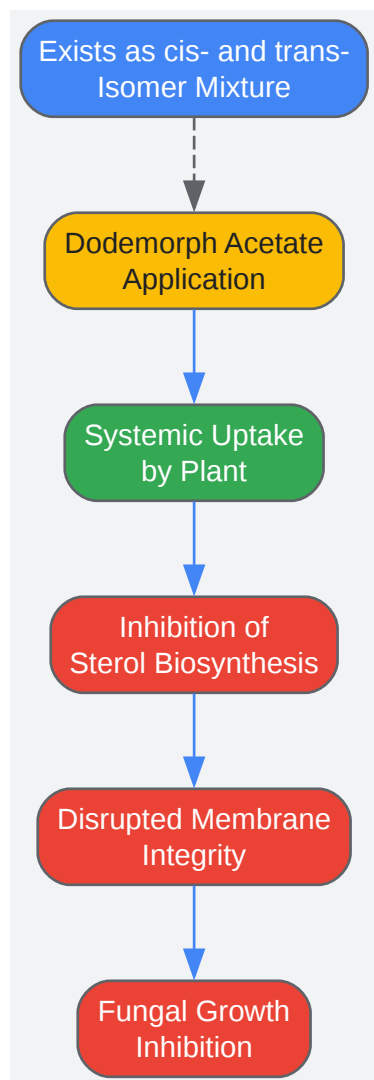
Parameter	Value	Remarks / Source
Physical State	Colourless solid [1] (tech. grade: viscous yellow liquid) [2]	
Melting Point	42°C [1] / 63-64°C [2]	Data conflict
Water Solubility	746 mg/L (20°C, pH 7) [1] / 1.1 mg/kg (20°C) [2]	Data conflict
Octanol-Water Partition Coeff. (Log P)	4.23 [1]	High
Vapour Pressure	12 mPa (20°C) [1] / 2.5 mPa (20°C) [2]	Data conflict; highly volatile [1]
Acute Oral LD ₅₀ (Rat)	2465 - 3944 mg/kg [2]	
Acute Dermal LD ₅₀ (Rat)	>4000 mg/kg [2]	
Skin/Eye Irritation	Skin irritant and severe eye irritant (rabbits) [2]	
Ecotoxicity (Fish LC ₅₀)	~12 mg/L (trout) [2]	
Soil DT ₅₀	73 days [2]	

Mode of Action and Stereochemistry

Dodemorph acetate inhibits sterol biosynthesis in fungal membranes, which is a key mode of action for morpholine fungicides [1]. The compound exhibits **cis-trans isomerism** due to two chiral centers in its

morpholine ring, and it is typically used as a mixed isomeric product [1]. Research indicates that the biological activity and degradation of its isomers can differ significantly [3].

The diagram below illustrates the fungicidal action of **dodemorph acetate** at the cellular level.



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- **Stereospecific Activity:** The **cis-** (diequatorial) isomer demonstrates higher antibacterial activity than the **trans-** (axial-equatorial) isomer [3].
- **Stereospecific Degradation:** Bacteria like *Corynebacterium betae* and *Pseudomonas fluorescens* degrade the *meso-* (RS) diastereomer more rapidly than the *trans-* (SS and RR) forms [3].
- **Impact on Efficacy:** This selective degradation alters the isomer ratio in the environment, which can influence the overall antifungal performance of the fungicide preparation [3].

Research and Comparison Considerations

For a researcher comparing fungicides, here are key points to consider based on the gathered data:

- **Resistance Management:** Dodemorph belongs to FRAC Group 5 [1]. When designing rotation strategies, avoid combining with other Group 5 fungicides to mitigate resistance risk.
- **Formulation and Phytotoxicity:** It is commonly supplied as an emulsifiable concentrate [1]. Be aware of potential phytotoxicity to specific ornamentals like cinerarias, begonias, and some rose varieties [2].
- **Environmental Persistence:** The soil half-life (DT_{50}) is 73 days, and it has a high adsorption capacity (Koc 4200-48000), indicating low leaching risk but potential persistence in soil [2].

The search results lack experimental data comparing **Dodemorph acetate's** performance directly against other fungicides. To conduct a thorough comparison, you may need to consult specialized agricultural chemical databases or primary scientific literature for side-by-side efficacy trials, spectrum of activity, and cost-benefit analyses.

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References

1. (Ref: BAS 238F) Dodemorph acetate [sitem.herts.ac.uk]
2. 4-cyclododecyl-2,6-dimethylmorpholine Dodemorph ... acetate acetate [agropages.com]
3. (PDF) Stereospecific Degradation of Diastereomers by Plant... [academia.edu]

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[<https://www.smolecule.com/products/b569962#dodemorph-acetate-clp-classification-613-057-00-7>]

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